

Rebaudioside N CAS number and molecular formula

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Compound of Interest

Compound Name: Rebaudioside N

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Rebaudioside N: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Rebaudioside N is a minor steviol glycoside, a class of natural sweeteners isolated from the leaves of Stevia rebaudiana Bertoni. These compounds are of significant interest due to their potential as non-caloric sugar substitutes. This document provides a technical overview of **Rebaudioside N**, focusing on its chemical properties, analytical data, and relevant experimental procedures.

Chemical and Physical Data

A summary of the key chemical identifiers and properties for **Rebaudioside N** is provided below.

Property	Value	Source
CAS Number	1220616-46-5	[1][2][3][4]
Molecular Formula	C56H90O32	[1][3][5]
Molecular Weight	1275.29 g/mol	[1][5]



Quantitative Analytical Data

The following table summarizes the ¹H and ¹³C NMR spectral data for **Rebaudioside N**, which is crucial for its structural identification and characterization.

Table 1: ¹H and ¹³C NMR Spectral Data for **Rebaudioside N** in C₅D₅N



Position	δC (ppm)	δΗ (ppm), J (Hz)
Steviol Aglycone		
1	40.5	0.95, 2.20
2	19.5	1.65, 2.35
3	38.0	1.10, 2.62
4	44.2	-
5	57.5	1.25
6	22.5	1.95, 2.05
7	42.1	1.50, 1.65
8	41.8	1.85
9	51.0	1.05
10	39.8	1.15
11	19.0	1.70, 1.80
12	35.5	1.90, 2.25
13	85.5	-
14	45.8	2.05, 2.45
15	47.5	2.15, 2.30
16	155.8	-
17	104.5	5.04, 5.68
18	28.5	1.39 (s)
19	176.8	-
20	16.5	1.15 (s)
Glucose I		
1'	94.1	6.22 (d, 8.4)



2'	81.1	4.55 (m)
3'	88.8	4.34 (m)
4'	70.4	4.28 (m)
5'	78.2	3.91 (m)
6'	62.7	4.12, 4.34 (m)
Glucose II		
1"	105.2	5.58 (d, 7.8)
2"	76.8	4.16 (m)
3"	87.2	4.36 (m)
4"	69.7	4.14 (m)
5"	77.8	3.62 (m)
6"	62.9	4.14, 4.36 (m)
Glucose III		
1'''	98.3	5.03 (d, 7.8)
2"'	79.0	4.42 (m)
3'''	78.6	4.32 (m)
4'''	71.5	4.05 (m)
5"'	78.6	3.85 (m)
6'''	62.9	4.16, 4.32 (m)
Rhamnose		
1""	102.1	5.85 (br s)
2""	72.8	4.65 (m)
3""	72.5	4.58 (m)
4""	74.5	4.45 (m)



5""	70.1	4.95 (m)
6""	18.8	1.65 (d, 6.0)

Experimental ProtocolsIsolation and Purification of Rebaudioside N

The isolation of **Rebaudioside N** is typically performed from commercial extracts of Stevia rebaudiana leaves. A common method involves the following steps:

- Initial Extraction: The commercial extract is subjected to repeated isocratic elution using a suitable chromatographic system.
- Chromatography: A Dionex UPLC ultimate 3000 system equipped with a Phenomenex Luna NH2 guard column is often employed.
- Elution: The mobile phase is typically a mixture of acetonitrile and water (e.g., 72% acetonitrile).
- Collection and Drying: The fraction containing Rebaudioside N is collected and dried under a stream of nitrogen to yield the purified compound.

Structural Elucidation

The structure of **Rebaudioside N** is determined using a combination of spectroscopic techniques:

- NMR Spectroscopy: 1D (¹H and ¹³C) and 2D (COSY, HMQC, HMBC) NMR spectra are
 recorded to establish the connectivity of protons and carbons. The spectral data is typically
 referenced to the residual solvent signal.
- Mass Spectrometry: High-resolution mass spectrometry is used to confirm the molecular weight and elemental composition.

Hydrolysis Studies

To confirm the constituent sugar moieties and the aglycone, hydrolysis studies are performed:

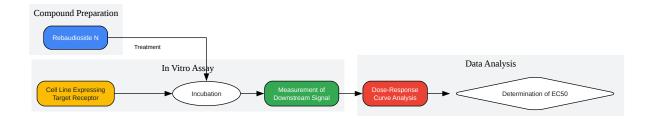


- Acid Hydrolysis: Treatment with a dilute acid (e.g., 5% H₂SO₄) cleaves the glycosidic bonds, releasing the individual sugars (D-glucose and L-rhamnose) and the steviol aglycone. The released sugars are identified by comparison with authentic standards using techniques like thin-layer chromatography (TLC).
- Enzymatic Hydrolysis: Specific enzymes can be used to selectively cleave glycosidic linkages, aiding in the structural elucidation. The resulting aglycone is identified by comparison of its spectroscopic data (e.g., ¹H NMR) and co-TLC with a standard sample of steviol.

Biological Activity and Signaling Pathways

As a minor steviol glycoside, **Rebaudioside N** has not been as extensively studied as the more abundant compounds like Rebaudioside A and Stevioside. Consequently, there is a lack of specific data on its biological activities and interactions with cellular signaling pathways in the current scientific literature.

However, steviol glycosides as a class are known to interact with sweet taste receptors (T1R2/T1R3) to elicit a sweet taste. Furthermore, some steviol glycosides have been shown to modulate other cellular pathways. For illustrative purposes, the following diagram depicts a generalized workflow for investigating the interaction of a steviol glycoside with a cellular receptor.



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Caption: A generalized experimental workflow for studying the in vitro activity of **Rebaudioside N**.

Conclusion

Rebaudioside N is a structurally characterized minor steviol glycoside from Stevia rebaudiana. While detailed analytical data for its identification exists, further research is required to fully elucidate its specific biological activities and potential applications. The experimental protocols outlined in this guide provide a foundation for researchers to conduct further investigations into this and other minor steviol glycosides.

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